

Target Pathways of HA-100: An In-depth Technical Guide

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Compound of Interest

Compound Name: HA-100

Cat. No.: B013617

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Introduction

HA-100, an isoquinoline sulfonamide derivative, is a potent inhibitor of several protein kinases. Its ability to modulate key signaling pathways has led to its use as a valuable research tool in various fields, including smooth muscle physiology, stem cell biology, and neuroscience. This technical guide provides a comprehensive overview of the target pathways of **HA-100**, detailing its mechanism of action, inhibitory concentrations, and the experimental protocols used to elucidate its function.

Core Target Pathways and Mechanism of Action

HA-100 primarily exerts its effects by competitively inhibiting the ATP-binding sites of several serine/threonine kinases. Its main targets include Protein Kinase A (PKA), Protein Kinase C (PKC), cGMP-dependent Protein Kinase (PKG), Myosin Light Chain Kinase (MLCK), and Rho-associated coiled-coil containing protein kinase (ROCK).^[1] By blocking the activity of these kinases, **HA-100** disrupts downstream signaling cascades involved in a multitude of cellular processes.

Data Presentation: Inhibitory Activity of HA-100

The following table summarizes the quantitative data on the inhibitory potency of **HA-100** against its primary kinase targets. The IC₅₀ (half-maximal inhibitory concentration) and Ki

(inhibition constant) values have been compiled from various studies.

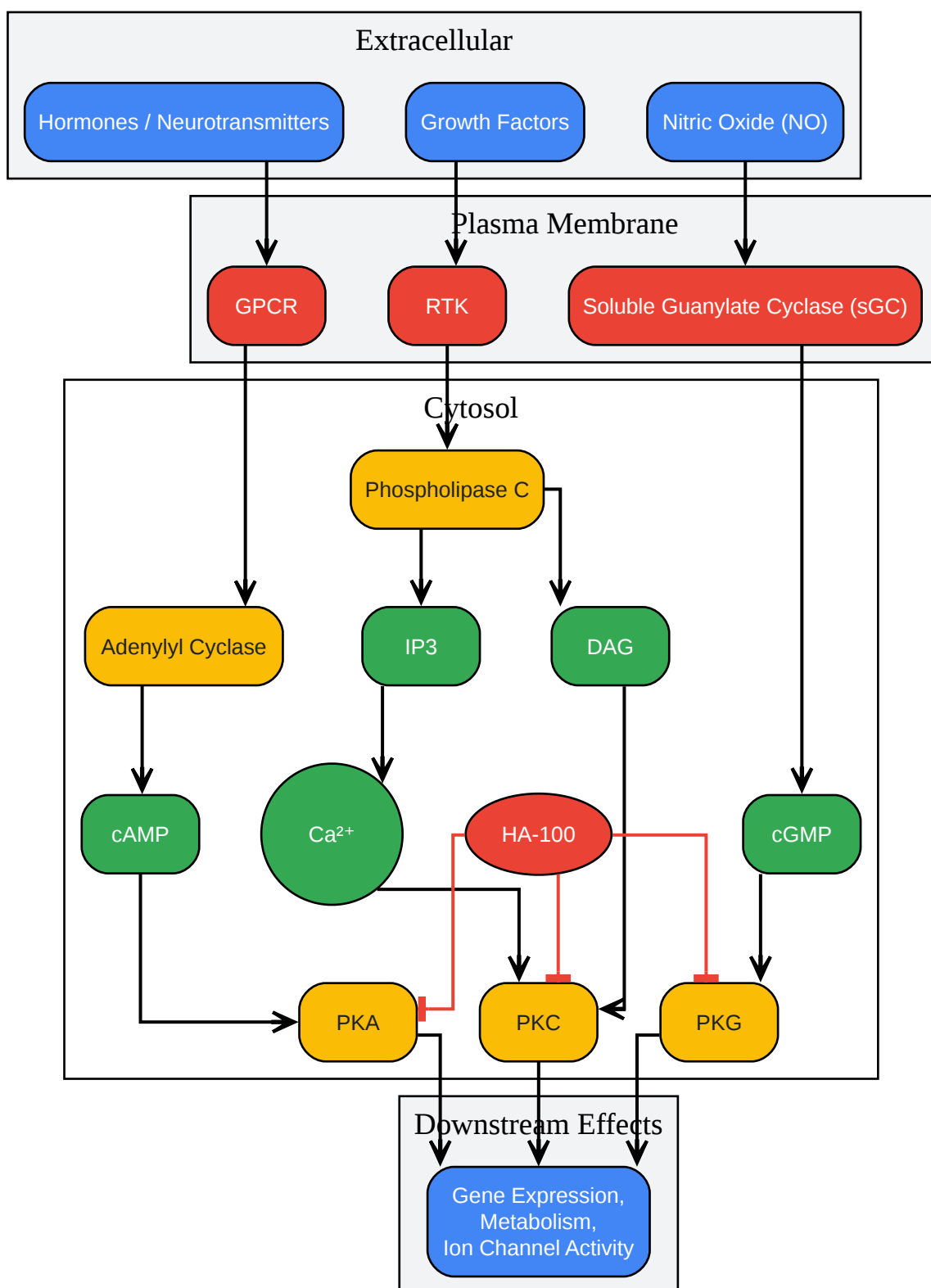
Target Kinase	IC50 (μM)	Ki (μM)	Mode of Inhibition	Reference
cGMP-dependent Protein Kinase (PKG)	4	1.4	ATP-competitive	[2]
cAMP-dependent Protein Kinase (PKA)	8	2.3	ATP-competitive	[2]
Protein Kinase C (PKC)	12	6.5	ATP-competitive	[2]
Myosin Light Chain Kinase (MLCK)	240	61	ATP-competitive	[2]
Rho-associated Kinase (ROCK)	Not explicitly quantified in initial screens, but widely used as a ROCK inhibitor.		ATP-competitive	[2]

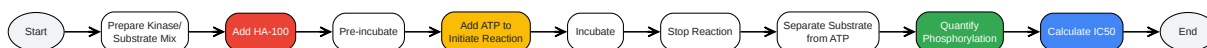
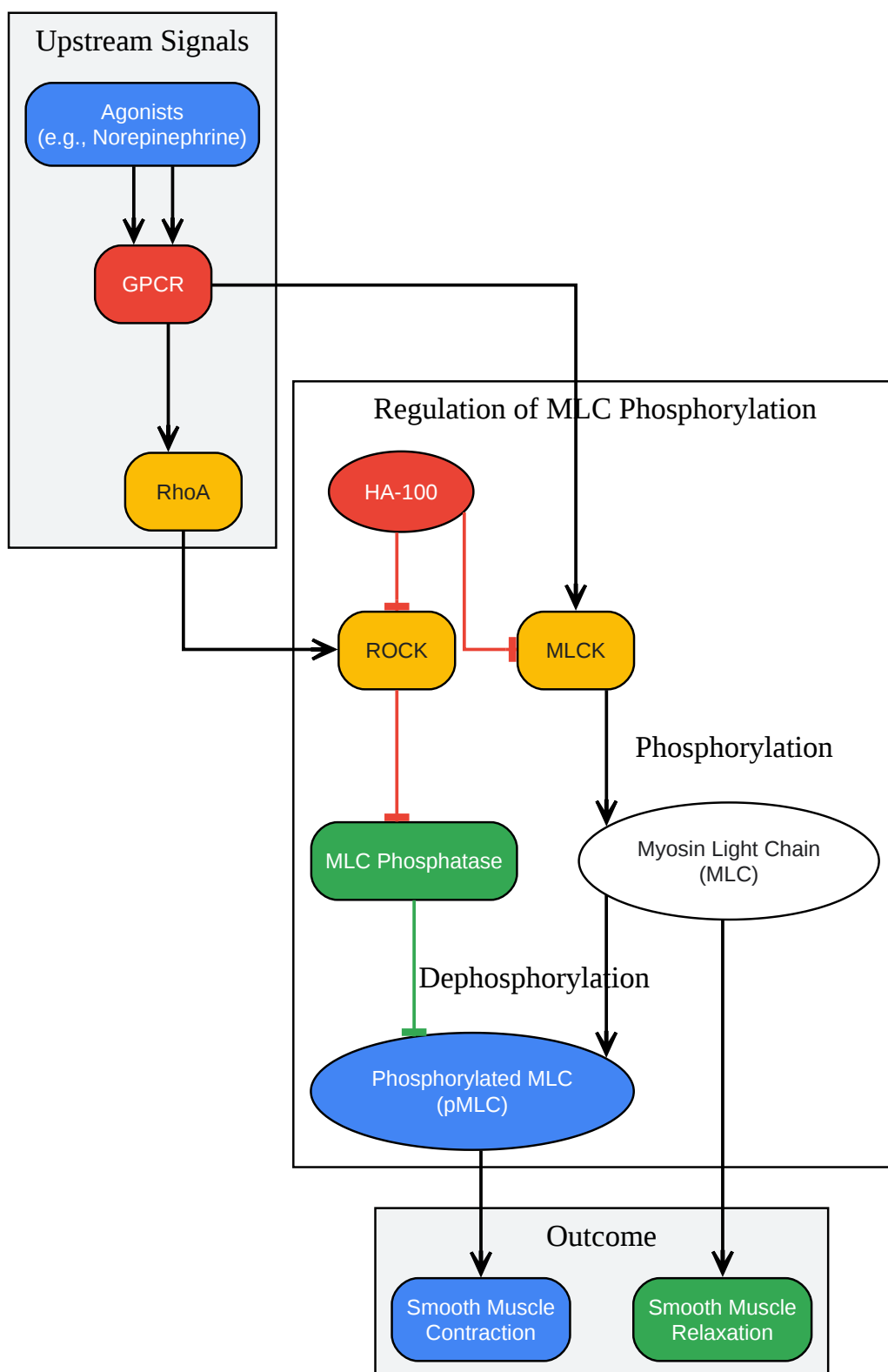
Signaling Pathways Modulated by HA-100

HA-100's broad-spectrum kinase inhibitory activity allows it to influence several critical signaling pathways.

PKA, PKC, and PKG Signaling

PKA, PKC, and PKG are key regulators of numerous cellular functions, including metabolism, gene expression, and cell proliferation. **HA-100's** inhibition of these kinases can lead to widespread effects depending on the cell type and context.





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References

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- 2. Selective modulation of calcium-dependent myosin phosphorylation by novel protein kinase inhibitors, isoquinolinesulfonamide derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
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